

In-Depth Technical Guide: 2-Ethyl-1-pentanol

Safety and Handling

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Compound of Interest

Compound Name: 2-Ethyl-1-pentanol

Cat. No.: B1595484

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **2-Ethyl-1-pentanol**. The information is compiled from various safety data sheets and toxicological studies to ensure a thorough understanding for professionals working with this chemical.

Chemical and Physical Properties

2-Ethyl-1-pentanol is a colorless liquid with a mild odor. It is used as a solvent and intermediate in various chemical syntheses. A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **2-Ethyl-1-pentanol**

Property	Value	Reference
CAS Number	27522-11-8	
Molecular Formula	C ₇ H ₁₆ O	
Molecular Weight	116.20 g/mol	
Boiling Point	161.3 °C at 760 mmHg	
Flash Point	61.8 °C	
Density	0.818 g/cm ³	
Vapor Pressure	0.792 mmHg at 25°C	
Refractive Index	1.42	
LogP (Octanol/Water Partition Coefficient)	1.805	

Toxicological Data

The toxicological profile of **2-Ethyl-1-pentanol** has been evaluated through various studies, including acute toxicity, irritation, and developmental toxicity assessments. The available quantitative data is summarized in the following tables.

Acute Toxicity

Table 2: Acute Toxicity of **2-Ethyl-1-pentanol**

Route of Exposure	Species	Test Guideline	LD50/LC50	Reference
Oral	Rat	Similar to OECD 401	>5000 mg/kg bw	
Dermal	Rat	OECD 402	>2000 mg/kg bw	
Inhalation	Rat	OECD 403	>5 mg/L (4h)	

Skin and Eye Irritation

Table 3: Irritation Potential of **2-Ethyl-1-pentanol**

Test	Species	Test Guideline	Result	Reference
Skin Irritation	Rabbit	OECD 404	Non-irritating	
Eye Irritation	Rabbit	OECD 405	Serious eye irritation	

Developmental Toxicity

A developmental toxicity study was conducted on pregnant Sprague-Dawley rats via inhalation exposure.

Table 4: Developmental Toxicity of **2-Ethyl-1-pentanol** (Inhalation)

Species	Exposure	Concentration	Duration	Key Findings	Reference
Rat (pregnant)	Inhalation	850 mg/m ³	7 hours/day on gestation days 1-19	Reduced maternal feed intake, no teratogenic effects observed.	

Experimental Protocols

The toxicological studies on **2-Ethyl-1-pentanol** have generally followed internationally recognized guidelines from the Organisation for Economic Co-operation and Development (OECD). These protocols are designed to ensure the quality and consistency of safety testing data.

Acute Oral Toxicity (as per OECD 401)

- **Test Principle:** A single high dose of the substance is administered to a group of rodents via gavage. The animals are observed for a set period (typically 14 days) for signs of toxicity and mortality.
- **Methodology for 2-Ethyl-1-pentanol:**
 - **Species:** Rat.
 - **Dose:** A limit test was likely performed at a dose of at least 2000 mg/kg body weight.
 - **Observation Period:** 14 days.
 - **Endpoints:** Clinical signs of toxicity, body weight changes, and mortality. Gross necropsy of all animals at the end of the study.

Acute Dermal Toxicity (as per OECD 402)

- **Test Principle:** The substance is applied to a shaved area of the skin of the test animal, and the site is covered with a porous gauze dressing for a 24-hour exposure period.
- **Methodology for 2-Ethyl-1-pentanol:**
 - **Species:** Rat.
 - **Dose:** A limit test was performed at a dose of 2000 mg/kg body weight.
 - **Exposure:** 24 hours under a semi-occlusive dressing.
 - **Observation Period:** 14 days.
 - **Endpoints:** Signs of systemic toxicity, local skin reactions, body weight changes, and mortality.

Acute Inhalation Toxicity (as per OECD 403)

- **Test Principle:** Animals are exposed to the substance as a vapor, aerosol, or dust in an inhalation chamber for a defined period.
- **Methodology for 2-Ethyl-1-pentanol:**

- Species: Rat.
- Exposure: Typically whole-body or nose-only exposure for 4 hours.
- Concentrations: A range of concentrations are tested to determine the LC50.
- Observation Period: At least 14 days.
- Endpoints: Mortality, clinical observations, body weight, and gross necropsy.

Acute Dermal Irritation/Corrosion (as per OECD 404)

- Test Principle: A small amount of the substance is applied to the shaved skin of a single animal under a gauze patch.
- Methodology for **2-Ethyl-1-pentanol**:
 - Species: Albino rabbit.
 - Dose: 0.5 mL of the undiluted substance.
 - Exposure: 4 hours.
 - Observations: The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal.

Acute Eye Irritation/Corrosion (as per OECD 405)

- Test Principle: A single dose of the substance is applied into the conjunctival sac of one eye of the test animal.
- Methodology for **2-Ethyl-1-pentanol**:
 - Species: Albino rabbit.
 - Dose: Typically 0.1 mL.
 - Observations: The eyes are examined at 1, 24, 48, and 72 hours after application for effects on the cornea, iris, and conjunctiva.

Developmental Toxicity Study (similar to OECD 414)

- Test Principle: Pregnant female animals are exposed to the substance during the period of major organogenesis.
- Methodology for **2-Ethyl-1-pentanol** (Inhalation):
 - Species: Sprague-Dawley rats (approximately 15 per group).
 - Exposure: Inhalation for 7 hours/day from gestation day 1 to 19.
 - Concentration: 850 mg/m³.
 - Maternal Endpoints: Daily weighing, clinical observations.
 - Fetal Endpoints: Examination for external, visceral, and skeletal malformations, as well as fetal weight.

Handling Precautions and Personal Protective Equipment (PPE)

Given the toxicological profile, particularly the risk of serious eye irritation, stringent safety measures are required when handling **2-Ethyl-1-pentanol**.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Use explosion-proof electrical, ventilating, and lighting equipment.
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE. The following are general recommendations:

- **Eye/Face Protection:** Chemical safety goggles are mandatory. A face shield should be worn in situations with a higher risk of splashing.
- **Skin Protection:**
 - **Gloves:** Chemical-resistant gloves (e.g., nitrile, neoprene) should be worn. Inspect gloves for any signs of degradation before use.
 - **Clothing:** A lab coat or chemical-resistant apron is necessary to protect personal clothing. For larger quantities or tasks with a high risk of exposure, chemical-resistant coveralls may be required.
- **Respiratory Protection:** In a well-ventilated area or under a fume hood, respiratory protection may not be necessary. However, if vapors are likely to exceed exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

Safe Handling and Storage

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Ground and bond containers when transferring material to prevent static discharge.
- Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and water. Get medical attention if irritation develops.

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. If the person is conscious, give small amounts of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Potential Toxicological Pathways

While specific signaling pathways for **2-Ethyl-1-pentanol** toxicity are not extensively detailed in the available literature, studies on the structurally related compound, 2-ethyl-1-hexanol, suggest potential mechanisms of hepatotoxicity. Inhalation exposure to 2-ethyl-1-hexanol in mice has been shown to cause an increase in liver weight (hepatomegaly) and a temporary accumulation of lipids in the liver. Interestingly, this study indicated that these effects might occur through a mechanism that is independent of the activation of the peroxisome proliferator-activated receptor alpha (PPAR α), a common pathway for liver effects induced by some chemicals. This suggests that other cellular signaling pathways may be involved in the hepatic response to this class of branched-chain alcohols.

Further research is needed to elucidate the precise molecular mechanisms and signaling cascades affected by **2-Ethyl-1-pentanol**.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS) provided by the manufacturer. Always refer to the specific SDS for the most current and detailed safety information.

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